

Preparing Clofilium Tosylate Stock and Working Solutions: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clofilium

Cat. No.: B1199958

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Clofilium tosylate is a quaternary ammonium compound known for its activity as a potassium channel blocker.[1][2] This property makes it a valuable tool in cardiovascular research, particularly in studies of cardiac arrhythmias, as it can prolong the action potential duration.[3][4][5] Additionally, research has shown its potential in other areas, such as inducing apoptosis in cancer cell lines.[6] This document provides detailed protocols for the preparation of stock and working solutions of **Clofilium** tosylate to ensure accurate and reproducible experimental outcomes.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Clofilium** tosylate.

| Property | Value | Reference(s) |
|---------------------|--------------------------------------|--------------|
| Molecular Weight | 510.17 g/mol | [7] |
| CAS Number | 92953-10-1 | [1] |
| Appearance | White solid | |
| Solubility | Soluble in Water, DMSO, and Methanol | |
| Storage (Solid) | Ambient temperature | [1] |
| Storage (Solutions) | Refer to specific protocols below | |

Experimental Protocols

Preparation of a 10 mM Clofilium Tosylate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for further dilutions.

Materials:

- **Clofilium** tosylate powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass: To prepare a 10 mM solution, use the following calculation:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 510.17 \text{ g/mol} \times \text{Volume (L)} \times 1000 \text{ mg/g}$
 - For 1 mL (0.001 L) of a 10 mM solution, the required mass is 5.10 mg.
- Weighing: Carefully weigh 5.10 mg of **Clofilium** tosylate powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Mixing: Vortex the solution until the **Clofilium** tosylate is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Storage: Store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the 10 mM stock solution in the appropriate cell culture medium or physiological buffer.

Example: Preparation of a 10 µM Working Solution

Materials:

- 10 mM **Clofilium** tosylate stock solution in DMSO
- Sterile cell culture medium or physiological buffer
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

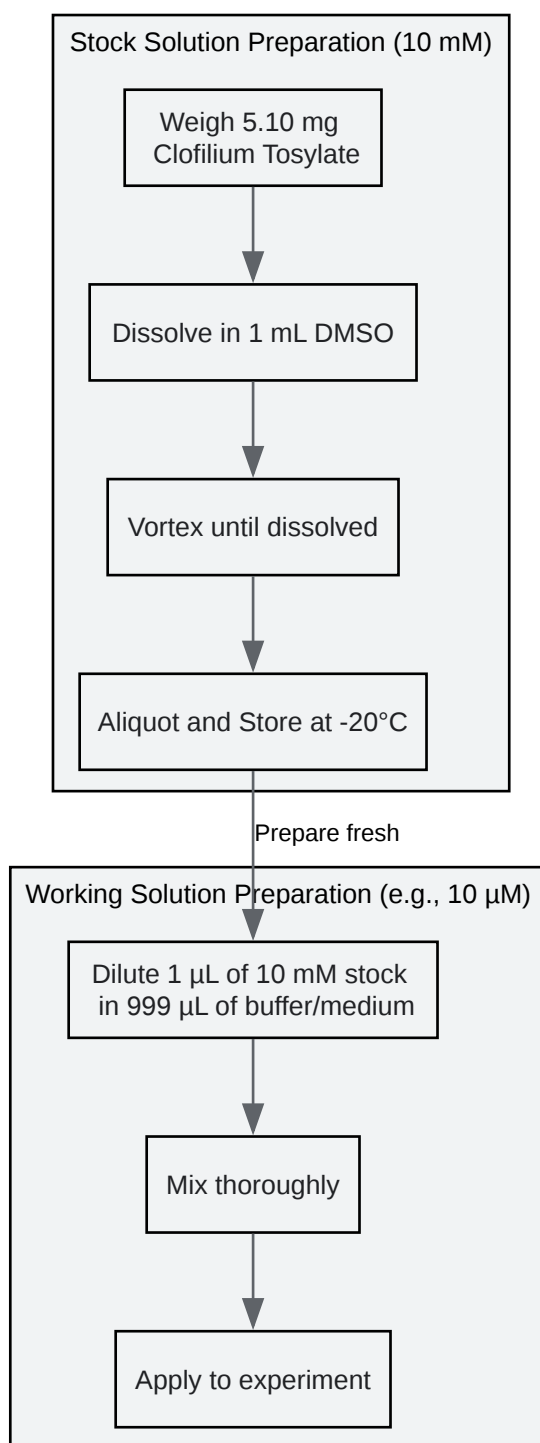
- Dilution Calculation: To prepare a 10 µM working solution from a 10 mM stock, a 1:1000 dilution is required.

- Volume of stock solution needed = (Final concentration * Final volume) / Stock concentration
- For 1 mL of a 10 μ M working solution: $(10 \mu\text{M} * 1 \text{ mL}) / 10,000 \mu\text{M} = 0.001 \text{ mL}$ or 1 μ L.
- Dilution: In a sterile tube, add 999 μ L of the desired cell culture medium or buffer. Add 1 μ L of the 10 mM **Clofilium** tosylate stock solution.
- Mixing: Gently mix the solution by pipetting up and down or by brief vortexing.
- Application: The working solution is now ready for use in your experiment. Note that the final concentration of DMSO in this example is 0.1%. An equivalent concentration of DMSO should be used in vehicle control experiments.

Typical Working Concentrations:

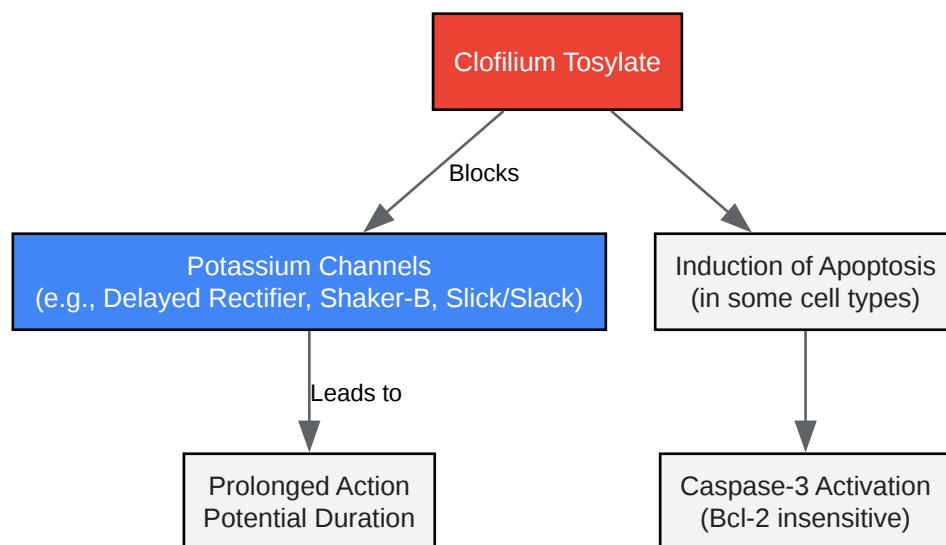
- Electrophysiology (gating currents in ventricular heart cells): 1-50 μ M[8]
- Apoptosis induction (HL-60 cells): 10 μ M[6]
- Isolated perfused rabbit heart studies: 10 μ M[4]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Clofilium** tosylate solutions.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **Clofilium** tosylate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Enzo Life Sciences Clofilium . tosylate (100mg). CAS: 92953-10-1, Quantity: | Fisher Scientific [fishersci.com]
- 2. Toward Realistic Dosimetry In Vitro: Determining Effective Concentrations of Test Substances in Cell Culture and Their Prediction by an In Silico Mass Balance Model - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Correlation between the disposition of [14C]clofilium and its cardiac electrophysiological effect - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Clofilium in the isolated perfused rabbit heart: a new model to study proarrhythmia induced by class III antiarrhythmic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Block of the inactivating potassium channel by clofilium and hydroxylamine depends on the sequence of the pore region - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Clofilium, a potassium channel blocker, induces apoptosis of human promyelocytic leukemia (HL-60) cells via Bcl-2-insensitive activation of caspase-3 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. vetoquinol.com [vetoquinol.com]
- 8. Block of gating currents related to K⁺ channels as a mechanism of action of clofilium and d-sotalol in isolated guinea-pig ventricular heart cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing Clofilium Tosylate Stock and Working Solutions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199958#preparing-clofilium-tosylate-stock-and-working-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com